

# Application Notes and Protocols: Establishing Cancer Cell Lines from Patient Samples

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## Compound of Interest

Compound Name: Wilfordine

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## Introduction

Patient-derived cancer cell lines are crucial tools in cancer research and drug development, providing a renewable resource for studying tumor biology, identifying therapeutic targets, and screening novel anti-cancer agents.[1][2] Unlike established cell lines that may have undergone significant genetic and epigenetic changes over decades of in vitro propagation, newly established patient-derived cell lines can better recapitulate the molecular characteristics and heterogeneity of the original tumor.[1][3] This document provides a detailed protocol for the establishment, characterization, and cryopreservation of cancer cell lines from fresh patient tumor samples.

## Data Presentation

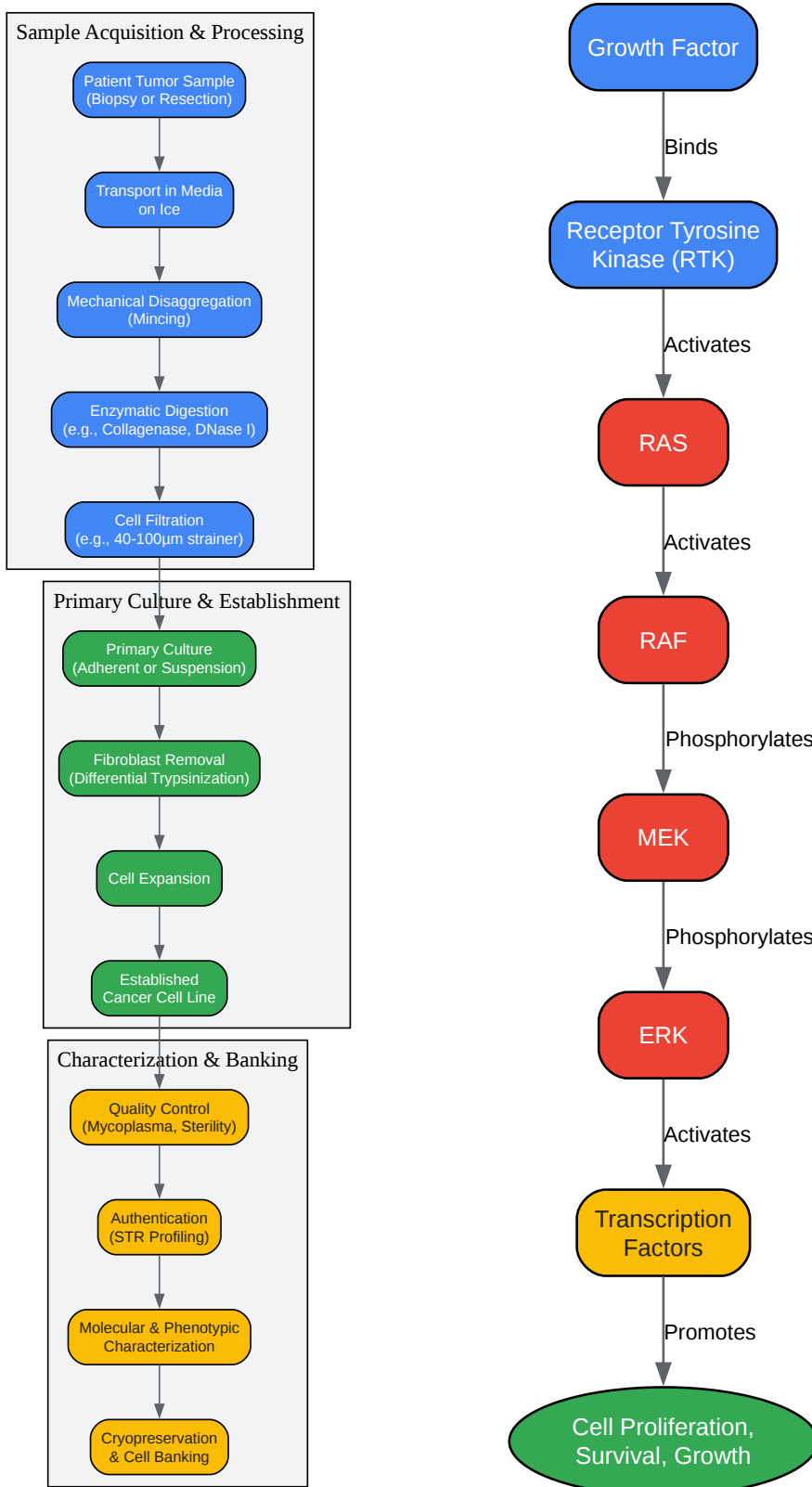
The success rate of establishing cancer cell lines can vary significantly depending on the tumor type and the source of the tissue. Below is a summary of reported success rates for different cancer types.

| Tumor Type                     | Source        | Success Rate (%) | Reference                               |
|--------------------------------|---------------|------------------|---|
| Lung Cancer                    | Biopsies      | 29               | <a href="#">[4]</a> <a href="#">[5]</a> |
| Breast Cancer                  | Biopsies      | 15               | <a href="#">[4]</a> <a href="#">[5]</a> |
| Colorectal Cancer              | Fresh Tumors  | Not specified    | <a href="#">[6]</a> <a href="#">[7]</a> |
| Pleural Effusions              | Various       | 42               | <a href="#">[4]</a>                     |
| Malignant Pleural Mesothelioma | Not specified | 25               | <a href="#">[4]</a>                     |

Note: A "finished culture" is defined as one where cancer cells no longer require a feeder layer, are free of stromal fibroblasts, can be successfully cryopreserved and thawed, and share the same driver mutation(s) as the initial biopsy specimen.[\[4\]](#)[\[5\]](#)

## Experimental Workflow

The overall process for establishing a cancer cell line from a patient sample is depicted in the workflow diagram below.



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